

Tricyclamol chloride bioactivity validation

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Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

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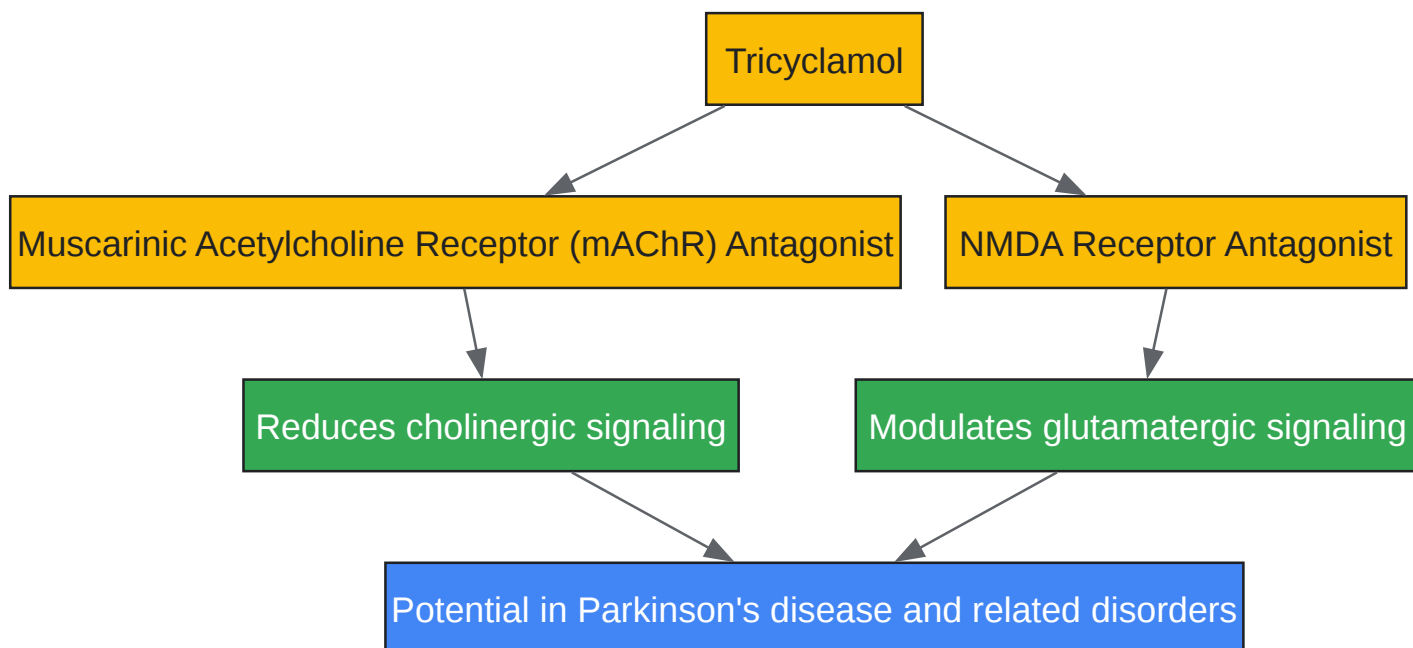
Tricyclamol Chloride at a Glance

The table below summarizes the core identification and known activity of **Tricyclamol chloride** based on the search results.

Property	Description
Known Bioactivity	Anticholinergic agent [1] [2] [3].
Related Compound	Procyclidine (sold as Tricyclamol/(±)- Procyclidine) is a muscarinic receptor antagonist and N-methyl-D-aspartate (NMDA) receptor antagonist [3].
Molecular Formula	C ₂₀ H ₃₃ ClNO [4].
CAS Number	3818-88-0 [4].
Synonym(s)	Elorine chloride, Lergine chloride, Tricoloid chloride [4].

Known Mechanisms of Action

Tricyclamol and its related form, Procyclidine, exhibit a dual mechanism of action, which is illustrated below.



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Guidance for Further Research

The search results lack the experimental data needed for a direct, quantitative comparison with other anticholinergic drugs. To build a comprehensive comparison guide, you may need to employ the following strategies:

- **Consult Specialized Databases:** Use paid or institutional subscriptions to access detailed pharmacological databases (e.g., Clarivate Analytics' Cortellis, Elsevier's Reaxys) that often contain more exhaustive preclinical and clinical data.
- **Refine Your Search:** Use the specific identifiers found here (e.g., CAS Number 3818-88-0) to search patent databases like Google Patents or the USPTO, which may contain experimental data from the original patent filings [4].
- **Explore Related Research:** Since Tricyclamol is closely related to Procyclidine, researching the latter may yield more modern studies and relevant comparative data [3].

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References

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